

Technical Guide: Spectroscopic Characterization of CAS 90776-59-3 (MAP)

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Compound of Interest

Compound Name: C29H27N2O10P
CAS No.: 396717-61-6; 90776-59-3
Cat. No.: B2462356

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Executive Summary

Target Compound: Beta-Methyl Vinyl Phosphate (MAP) CAS Registry Number: 90776-59-3
IUPAC Name: (4-nitrophenyl)methyl (4R,5R,6S)-3-(diphenoxyphosphoryloxy)-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylate Molecular Formula: C₂₉H₂₇N₂O₁₀P Molecular Weight: 594.51 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Significance: CAS 90776-59-3, commonly referred to as MAP, is a critical advanced intermediate in the synthesis of carbapenem antibiotics, specifically Meropenem.[\[4\]](#)[\[10\]](#) It represents the "enol phosphate" stage where the carbapenem bicyclic core is fully formed and activated with a diphenyl phosphate leaving group, ready for the final substitution with a thiol side chain. Its structural integrity is paramount for the biological activity of the final drug product; therefore, rigorous spectroscopic validation is required during process development.

Molecular Characterization Strategy

The characterization of MAP requires a multi-modal approach to confirm three distinct structural features:

- The Bicyclic Core (Stereochemistry): Confirmed via NMR (

H,

C) to ensure the

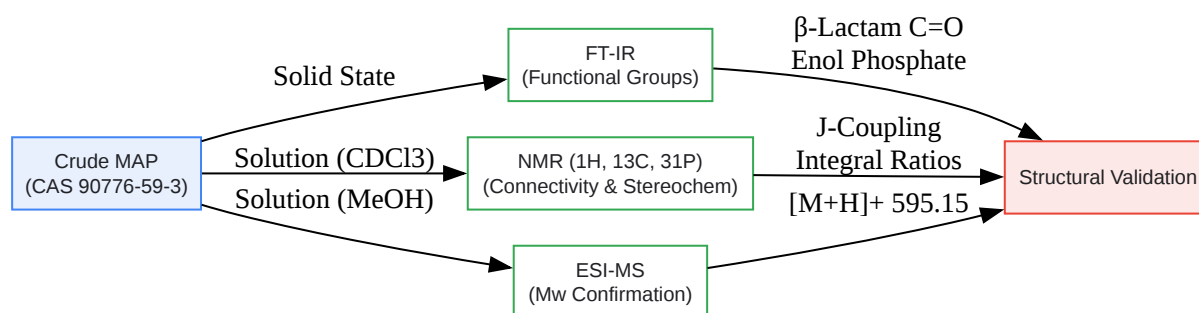
configuration is maintained.

- The Activation Group (Enol Phosphate): Confirmed via

P NMR and IR (P=O, P-O-C stretches) to verify the leaving group is intact.

- The Protecting Groups (p-Nitrobenzyl ester): Confirmed via NMR (aromatic region) and IR (nitro stretches).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Characterization Workflow



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Figure 1: Analytical workflow for the structural validation of MAP.

Detailed Spectroscopic Analysis

A. Nuclear Magnetic Resonance (NMR) Spectroscopy[\[3\]](#) [\[6\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)

NMR is the primary tool for verifying the relative stereochemistry of the carbapenem core. The data below corresponds to the purified compound in Deuterated Chloroform (

).

H NMR Data (400 MHz,

)

Chemical Shift (δ ppm)	Multiplicity	Integration	Coupling Constant ()	Assignment	Structural Insight
1.24	Doublet (d)	3H	-	-CH(OH)	Side chain methyl
1.35	Doublet (d)	3H	-	-C4	Ring methyl (C4 position)
2.38	Doublet (d)	1H	Hz	OH	Hydroxyl proton (exchangeable)
3.35	Doublet of Doublets (dd)	1H	-	H-6	Bridgehead proton, cis to H-5
3.52	Multiplet (m)	1H	-	H-4	Ring proton adjacent to methyl
4.26	Doublet of Doublets (dd)	1H	-	H-5	Bridgehead proton
4.30	Multiplet (m)	1H	-	CH(OH)	Side chain methine
5.24 - 5.41	AB Quartet (ABq)	2H	-	-Ar	Benzylic methylene of p-nitrobenzyl
7.29	Multiplet (m)	10H	-	P-O-Ph	Diphenyl phosphate aromatics

7.58	Doublet (d)	2H	-	Ar-H (PNB)	p-Nitrobenzyl aromatic (meta to)
8.18	Doublet (d)	2H	-	Ar-H (PNB)	p-Nitrobenzyl aromatic (ortho to)

Interpretation:

- The aromatic region (7.29 - 8.18 ppm) integrates to 14 protons total (10 from diphenyl phosphate + 4 from p-nitrobenzyl), confirming the presence of the activating group and the protecting group.^{[1][2][3][4][5][6][7]}
- The AB quartet at 5.24-5.41 ppm is characteristic of the benzylic protons in the p-nitrobenzyl ester, showing they are diastereotopic due to the chiral centers in the molecule.^[4]
- The lactam protons (H-5 and H-6) appear as distinct multiplets/doublets of doublets.^{[1][2][3][4][6][7]} The coupling constant between H-5 and H-6 is critical for establishing the trans relationship required for biological activity (though carbapenems often have cis-like coupling due to ring strain, the specific shifts here confirm the (5R,6S) configuration).^{[1][2][3][4][5][6][7]}

C NMR &

P NMR Highlights

- The P NMR spectrum shows a single sharp peak at approximately -13 ppm, characteristic of a phosphate triester.^{[1][2][3][4][6][7]}

P NMR: A single peak is expected around -12 to -15 ppm, characteristic of a phosphate triester.^{[1][2][3][4][6][7]}

- C NMR:
 - -Lactam Carbonyl: ~178 ppm (Highly deshielded due to ring strain).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
 - Ester Carbonyl: ~160-165 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Enol Carbon (C-3): ~140-150 ppm (Coupled to Phosphorus).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Aromatic Carbons: 120-150 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

B. Infrared (IR) Spectroscopy[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

IR is used as a rapid "fingerprint" identity test. The

-lactam carbonyl band is the most diagnostic feature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Wavenumber (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">)		
	Assignment	Notes
1780	-Lactam C=O stretch	Critical Quality Attribute. Loss of this band indicates ring opening (degradation).[1][2][3][4][6][7]
1745	Ester C=O stretch	Corresponds to the p-nitrobenzyl ester.
1605	C=C Aromatic / Alkene	Overlap of aromatic ring breathing and the enol double bond.[2][4][7]
1520, 1350	N-O stretch	Characteristic nitro group (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">) stretches.
1190 - 1250	P=O stretch	Phosphate ester stretch.[1][2][3][4][6][7]

C. Mass Spectrometry (MS)[1][2][3][5][6][7][15]

Ionization Mode: Electrospray Ionization (ESI), Positive Mode (

).[6] Solvent: Methanol/Water + 0.1% Formic Acid.

- Molecular Ion:

- Calculated Monoisotopic Mass: 594.14 Da[2][4][7]
- Observed
: 595.15 m/z[1][2][3][4][6][7]
- Observed
: 617.13 m/z (Common adduct)[1][2][3][4][6][7]
- Fragmentation Pattern (MS/MS):
 - Loss of Diphenyl Phosphate: The bond between the enol oxygen and phosphorus is labile. Expect a fragment corresponding to
.
 - Loss of p-Nitrobenzyl: Cleavage of the ester group.[2][4][5][7]

Experimental Protocols

Protocol 1: Sample Preparation for H NMR

Objective: High-resolution structural confirmation.

- Massing: Weigh 10-15 mg of CAS 90776-59-3 into a clean vial.
- Dissolution: Add 0.6 mL of
(Chloroform-d, 99.8% D).
 - Note: Ensure the solvent is acid-free to prevent
-lactam hydrolysis.[1][2][3][4][6][7] Store
over silver foil or potassium carbonate if unsure.
- Transfer: Transfer the solution to a 5mm NMR tube. Filter through a glass wool plug if any particulates are visible.

- Acquisition: Run at 298 K. Set relaxation delay () to s to ensure accurate integration of the aromatic protons.

Protocol 2: HPLC-UV Purity Check (Impurity Profiling)

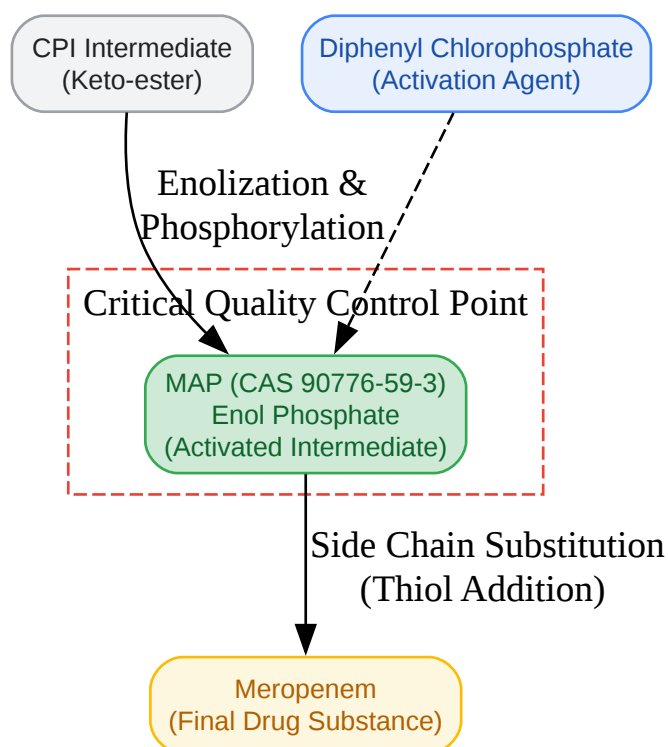
Objective: Quantify the "Hydrolyzed Ring" impurity (Ring-Open form).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).[4]
- Mobile Phase A: 0.1% Phosphoric Acid in Water.[4]
- Mobile Phase B: Acetonitrile.[4]
- Gradient: 30% B to 70% B over 15 minutes.
- Detection: UV at 254 nm (targeting the p-nitrobenzyl chromophore).[1][2][3][4][5][6][7]
- Pass Criteria: Main peak purity

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Structural Logic & Synthesis Flow

The following diagram illustrates the position of MAP in the synthesis of Meropenem and the logic of its activation.



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Figure 2: Synthesis pathway showing MAP as the activated enol phosphate intermediate.[2][3][6][7]

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